

Personal protective equipment for handling N-(4-methylpyridazin-3-yl)acetamide

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Compound of Interest

Compound Name: N-(4-methylpyridazin-3-yl)acetamide

Cat. No.: B597739

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Essential Safety and Handling Guide for N-(4-methylpyridazin-3-yl)acetamide

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-(4-methylpyridazin-3-yl)acetamide**. The following procedures for personal protective equipment (PPE), handling, and disposal are designed to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

N-(4-methylpyridazin-3-yl)acetamide is classified with the following hazards:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1]

To mitigate these risks, the following personal protective equipment is mandatory.

PPE Category	Item	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US)[2][3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspected prior to use and conforming to EU Directive 89/686/EEC and EN 374[2]
Fire/flamm resistant and impervious clothing	To prevent skin contact[2][3]	
Respiratory Protection	Full-face respirator	To be used if exposure limits are exceeded or irritation is experienced[2][3]

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining a safe laboratory environment when working with **N-(4-methylpyridazin-3-yl)acetamide**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid dust formation.[2][3]
- Do not breathe mist, gas, or vapors.[2]
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a tightly closed container.[4]

- Keep in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store locked up.[\[4\]](#)

First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, get medical help. Rinse mouth. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. [2]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. [2]

Disposal Plan

Contaminated materials and the chemical itself must be disposed of as hazardous waste.

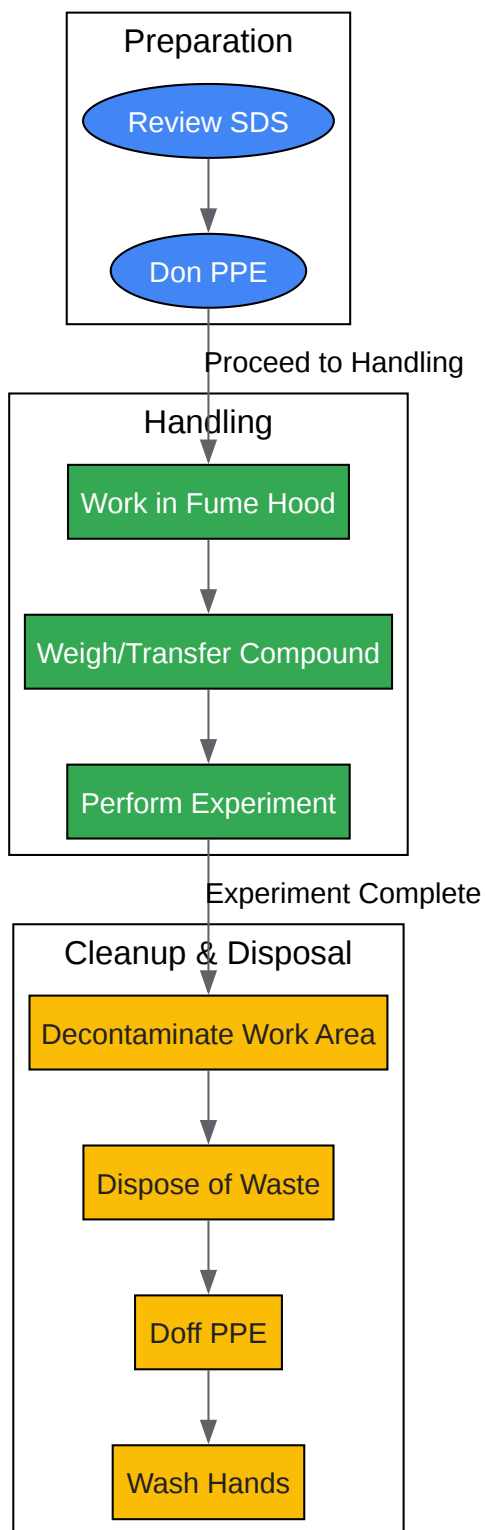
Disposal Guidelines:

- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[2\]](#)
- Collect and arrange disposal in suitable and closed containers.[\[2\]](#)
- Do not dispose of with municipal waste.[\[5\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **N-(4-methylpyridazin-3-yl)acetamide** in a laboratory setting.

Safe Handling Workflow for N-(4-methylpyridazin-3-yl)acetamide



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References

- 1. N-(4-methylpyridin-3-yl)acetamide | C₈H₁₀N₂O | CID 20786326 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. echemi.com [echemi.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. pentachemicals.eu [pentachemicals.eu]
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